

# Solid-Phase Extraction for N-Nitrosodibutylamine Sample Cleanup: Application Notes and Protocols

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## Compound of Interest

Compound Name: *N-Nitrosodibutylamine*

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The presence of N-nitrosamine impurities, such as **N-Nitrosodibutylamine** (NDBA), in pharmaceutical products is a significant safety concern due to their classification as probable human carcinogens.[1] Regulatory bodies globally have set stringent limits for these impurities, necessitating highly sensitive and accurate analytical methods for their quantification.[1] Solid-phase extraction (SPE) is a critical sample cleanup technique that effectively removes interfering matrix components, thereby enhancing the sensitivity and reliability of subsequent analytical determination by methods such as Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS).[2][3][4]

This document provides detailed application notes and protocols for the use of solid-phase extraction in the sample cleanup of **N-Nitrosodibutylamine**.

## Data Presentation: Performance of SPE Methods

The selection of the appropriate SPE sorbent and elution conditions is crucial for achieving high recovery and reproducibility. The following table summarizes quantitative data from various studies on the performance of different SPE methods for the analysis of nitrosamines, including NDBA.

SPE Sorbent	Matrix	Analytical Method	Analyte(s)	Recovery (%)	Limit of Detection (LOD)	Limit of Quantitation (LOQ)	Reference(s)
Strata X-C	Pharmaceuticals	LC-HRMS	11 N-Nitrosamines	> 80% for 9 out of 11 NAs	-	-	[5]
Strong Cation-Exchange Polymeric Sorbent	Cough Syrup	GC-MS	NDMA, NMOR, NDEA, NDIPA, NIPEA	90-120%	0.1 ng/mL (NDMA, NMOR), 0.02 ng/mL (NDEA, NDIPA, NIPEA)	-	[4]
Activated Coconut Charcoal	Water	GC-MS/MS	NDMA	104-112% (spiked samples)	-	-	[6]
HILIC-based SPE	Pharmaceuticals	LC-HRMS	15 N-Nitrosamines	> 80%	As low as 42.5% of regulatory thresholds	-	[2]
-	Sartan Drug Products	GC-MS/MS	6 Nitrosamines incl. DBNA	-	-	15 ppb	[7]

NDMA: N-Nitrosodimethylamine, NMOR: N-Nitrosomorpholine, NDEA: N-Nitrosodiethylamine, NDIPA: N-Nitrosodiisopropylamine, NIPEA: N-Nitrosoisopropylethylamine, DBNA: N-Nitrosodi-

n-butylamine.

## Experimental Protocols

Below are detailed methodologies for solid-phase extraction of **N-Nitrosodibutylamine** from different sample matrices.

### Protocol 1: SPE Cleanup of Pharmaceutical Drug Products using a Strong Cation Exchange Sorbent

This protocol is adapted from methodologies developed for the analysis of various low-molecular-weight N-nitrosamines in pharmaceuticals.<sup>[4][5]</sup>

Objective: To isolate NDBA from a drug product matrix prior to LC-MS or GC-MS analysis.

Materials:

- SPE Cartridge: Strong Cation Exchange (e.g., Strata X-C)
- Sample: Powdered drug product
- Reagents: Methanol, Deionized Water, 5% Phosphoric Acid in Methanol, Dichloromethane
- Equipment: Vortex mixer, Centrifuge, SPE manifold, Evaporation system (e.g., nitrogen evaporator)

Procedure:

- Sample Preparation:
  - Accurately weigh an appropriate amount of the powdered drug product (e.g., equivalent to one dose) into a centrifuge tube.
  - Add a suitable extraction solvent (e.g., 10 mL of 1M NaOH), vortex briefly, and shake for at least 5 minutes.<sup>[7]</sup>
  - Add 2.0 mL of dichloromethane, vortex, and shake for another 5 minutes.<sup>[7]</sup>

- Centrifuge the sample to separate the layers.[7]
- SPE Cartridge Conditioning:
  - Condition the strong cation exchange SPE cartridge by passing 5 mL of methanol, followed by 5 mL of deionized water. Ensure the sorbent bed does not go dry.
- Sample Loading:
  - Load the supernatant or the extracted organic layer from the sample preparation step onto the conditioned SPE cartridge at a slow, steady flow rate (e.g., 1-2 mL/min).
- Washing:
  - Wash the cartridge with a solvent that removes interfering substances but retains the NDBA. For a strong cation exchange sorbent, a wash with a non-polar solvent like dichloromethane followed by methanol may be appropriate. The specific wash solvent will depend on the drug matrix.
- Elution:
  - Elute the retained NDBA from the cartridge using a small volume of an appropriate solvent. For cation exchange sorbents, an acidified organic solvent is often effective. Use 2 x 2 mL of 5% phosphoric acid in methanol to elute the nitrosamines.[5]
- Eluate Processing:
  - Evaporate the eluate to dryness under a gentle stream of nitrogen.
  - Reconstitute the residue in a small, known volume of a suitable solvent (e.g., mobile phase for LC-MS or dichloromethane for GC-MS) before analysis.

## Protocol 2: SPE Cleanup of Water Samples using Activated Charcoal

This protocol is based on methods for the analysis of nitrosamines in water matrices.[6][8]

Objective: To extract and concentrate NDBA from a water sample for subsequent GC-MS/MS analysis.

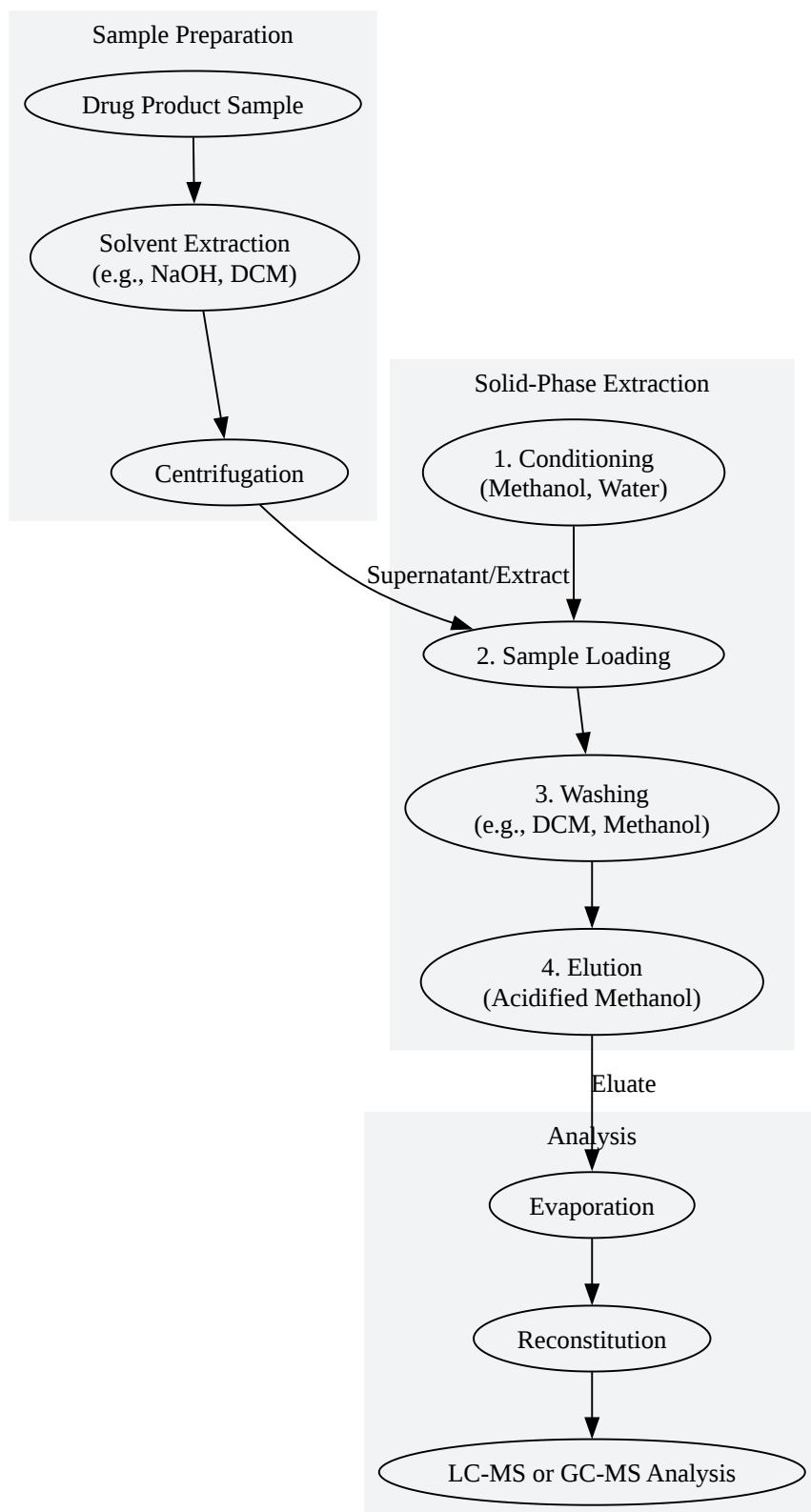
Materials:

- SPE Cartridge: Activated Coconut Charcoal
- Sample: Water sample (e.g., 1000 mL)
- Reagents: Dichloromethane (DCM), Methanol, Reagent Water
- Equipment: SPE manifold, Evaporation system

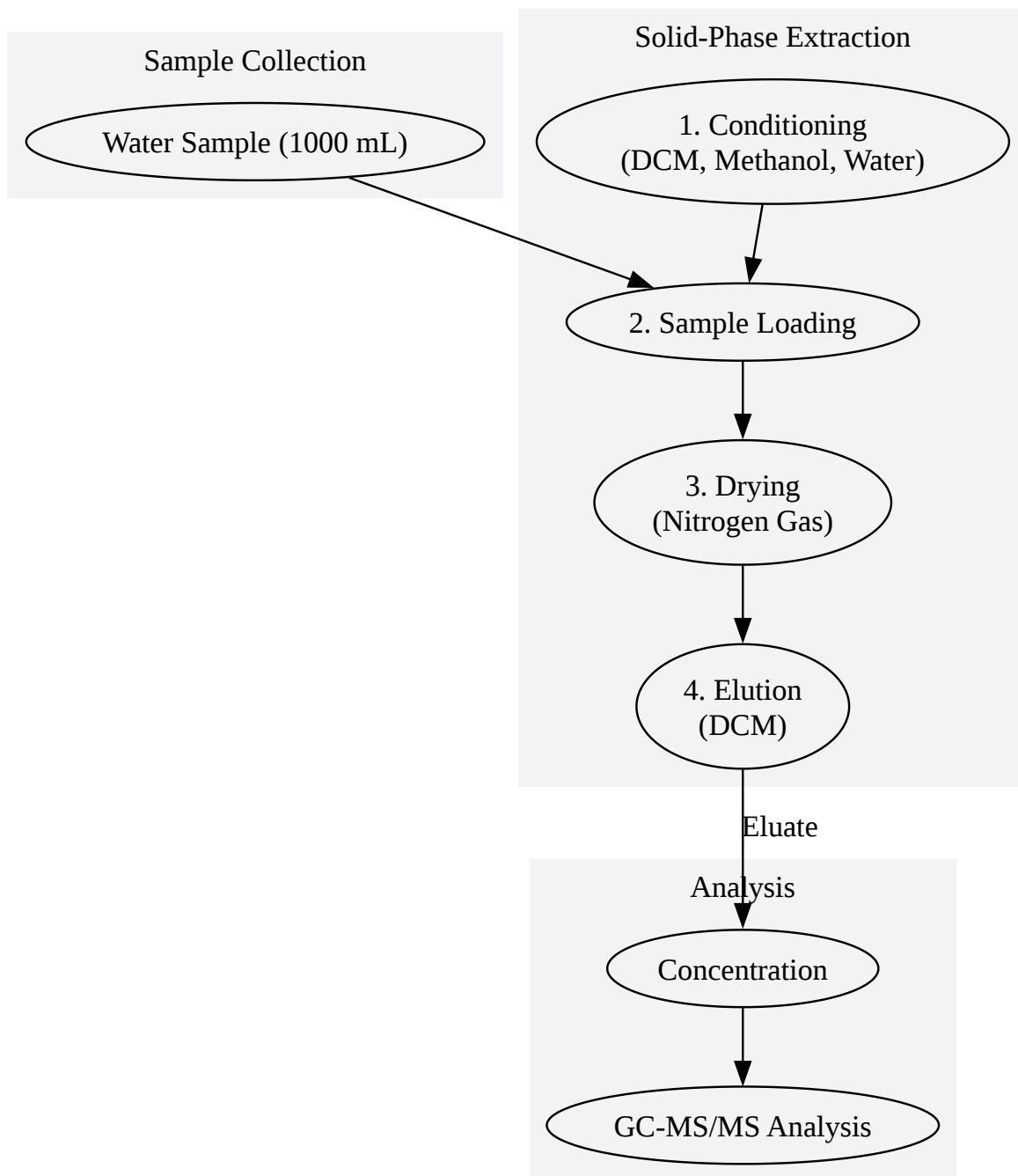
Procedure:

- SPE Cartridge Conditioning:
  - Sequentially condition the activated charcoal cartridge with 5 mL of DCM, 5 mL of methanol, and 10 mL of reagent water.[\[6\]](#)
- Sample Loading:
  - Pass the entire water sample (1000 mL) through the conditioned cartridge at a flow rate of 15 mL/min.[\[6\]](#)
- Washing and Drying:
  - Rinse the cartridge with 5 mL of reagent water.[\[6\]](#)
  - Dry the cartridge for 10 minutes with a stream of nitrogen gas.[\[6\]](#)
- Elution:
  - Elute the NDBA from the cartridge with 10 mL of DCM at a flow rate of 5 mL/min.[\[6\]](#)
- Eluate Processing:
  - Concentrate the eluate to a final volume of 1 mL for GC-MS/MS analysis.

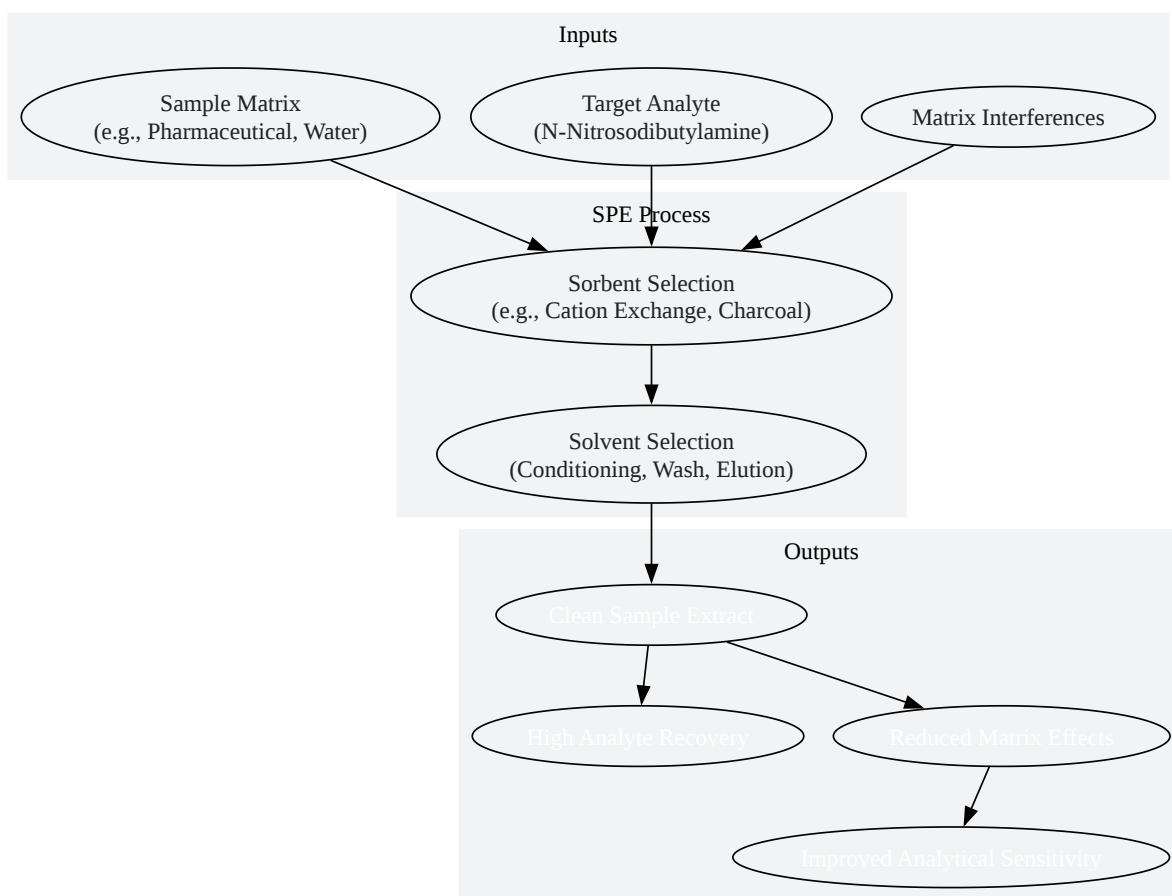
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